

# Physical properties of Dimethylsulfamoyl chloride (boiling point, density).

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## Compound of Interest

Compound Name: Dimethylsulfamoyl chloride

Cat. No.: B143814

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An In-depth Technical Guide to the Physical Properties of **Dimethylsulfamoyl Chloride**

## Introduction

**Dimethylsulfamoyl chloride** (DMSC), with the CAS number 13360-57-1, is an organosulfur compound widely utilized in organic synthesis, particularly in the preparation of sulfonamides, a class of compounds with significant medicinal importance.<sup>[1]</sup> Its utility as a reagent in the synthesis of anticancer agents and acetylcholinesterase inhibitors further underscores its relevance in drug development.<sup>[1]</sup> A thorough understanding of its physical properties, such as boiling point and density, is critical for its safe handling, storage, and application in various experimental and industrial settings. This guide provides a comprehensive overview of these properties, along with detailed experimental protocols for their determination.

## Quantitative Physical Properties

The physical properties of **Dimethylsulfamoyl chloride** have been reported across various sources. The following table summarizes the key quantitative data for its boiling point and density. It is important to note that the boiling point is highly dependent on pressure.

Physical Property	Value	Conditions	Source(s)
Boiling Point	187 °C	at 760 mmHg	[2]
186.7 ± 9.0 °C	at 760 mmHg	[3]	
114 °C	at 75 mmHg	[1][4][5][6][7]	
~150 °C	Not specified	[6]	
130 °C	Not specified	[8]	
Density	1.337 g/cm <sup>3</sup>	at 20 °C	[2]
1.337 g/mL	at 25 °C	[1][5][9]	
1.4 ± 0.1 g/cm <sup>3</sup>	Not specified		
1.418 g/cm <sup>3</sup>	Not specified	[3]	

## Experimental Protocols

Accurate determination of the physical properties of **Dimethylsulfamoyl chloride** requires precise experimental techniques. Given its hazardous nature—it is corrosive, toxic, and reacts with water—appropriate safety measures must be strictly followed.[2][3][7]

### Determination of Boiling Point (Micro-Reflux Method)

This method is suitable for small sample volumes and provides an accurate boiling point measurement.

Apparatus:

- Thiele tube or oil bath
- High-boiling point mineral oil
- Micro test tube (e.g., 100 x 12 mm)
- Thermometer (-10 to 200°C) with calibration

- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or hot plate)
- Fume hood

Procedure:

- **Safety First:** Conduct the entire procedure within a certified fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- **Sample Preparation:** Add approximately 0.5 mL of **Dimethylsulfamoyl chloride** to the micro test tube.
- **Capillary Insertion:** Place the capillary tube into the micro test tube with the open end down.
- **Apparatus Assembly:** Attach the micro test tube to the thermometer using a rubber band or wire. Ensure the bottom of the test tube is aligned with the thermometer bulb. The rubber band must be positioned well above the level of the heating oil to prevent it from dissolving or snapping.<sup>[10]</sup>
- **Heating:** Immerse the assembly in the Thiele tube or oil bath, ensuring the sample is below the oil level. Begin heating the oil bath gently.<sup>[10]</sup>
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube as trapped air expands and is expelled. Continue gentle heating until a rapid and continuous stream of bubbles is observed. This indicates the liquid has reached its boiling point and its vapor is filling the capillary tube.
- **Boiling Point Reading:** Stop heating and allow the apparatus to cool slowly. The point at which the bubble stream slows and the liquid just begins to enter the capillary tube is the boiling point. At this temperature, the vapor pressure of the sample equals the atmospheric pressure. Record this temperature.
- **Repeat:** For accuracy, allow the apparatus to cool further, then reheat to obtain a second measurement.

## Determination of Density (Pycnometer Method)

A pycnometer (specific gravity bottle) is used to determine the density of a liquid with high precision by measuring a precise volume.

Apparatus:

- Pycnometer (e.g., 10 mL or 25 mL) with a ground-glass stopper and capillary tube
- Analytical balance (readable to  $\pm 0.0001$  g)
- Constant temperature water bath
- Thermometer
- Fume hood

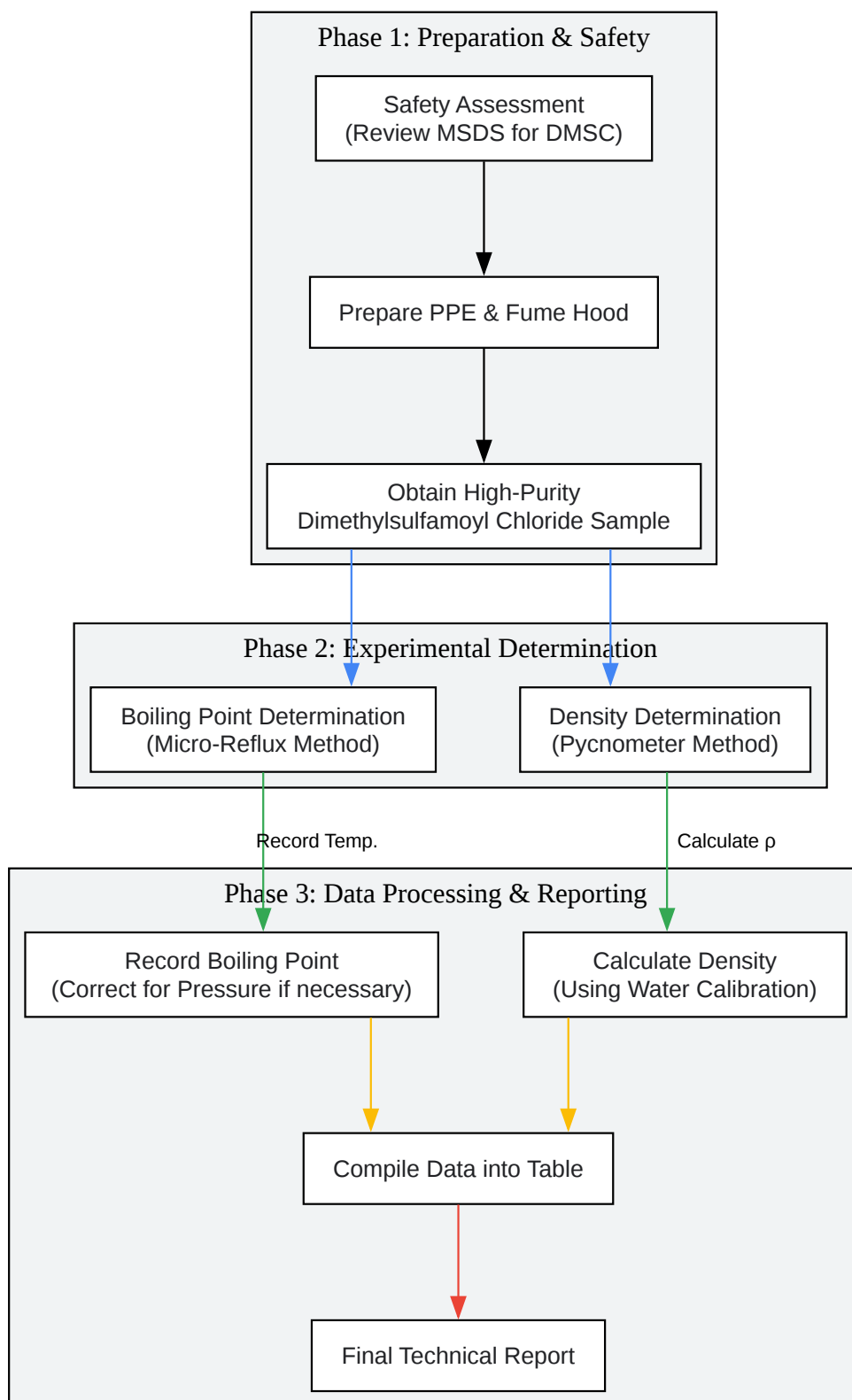
Procedure:

- Safety and Preparation: Perform all steps in a fume hood. Ensure the pycnometer is clean and completely dry.
- Mass of Empty Pycnometer: Accurately weigh the empty, dry pycnometer with its stopper ( $m_1$ ).
- Filling with Sample: Carefully fill the pycnometer with **Dimethylsulfamoyl chloride**, avoiding air bubbles. Insert the stopper, allowing excess liquid to be expelled through the capillary.
- Thermal Equilibration: Place the filled pycnometer in the constant temperature water bath (e.g., 20.0 °C or 25.0 °C) for at least 20 minutes to allow the liquid to reach thermal equilibrium. Ensure the water level is above the level of the liquid in the pycnometer.
- Volume Adjustment: After equilibration, carefully wipe dry the exterior of the pycnometer, ensuring the liquid level is at the mark or the capillary is full.
- Mass of Pycnometer with Sample: Weigh the pycnometer containing the **Dimethylsulfamoyl chloride** ( $m_2$ ).

- Calibration with Water: Empty and clean the pycnometer. Fill it with deionized water and repeat steps 3-6 to determine the mass of the pycnometer filled with water at the same temperature ( $m_3$ ).
- Calculation:
  - Mass of the sample:  $m_{\text{sample}} = m_2 - m_1$
  - Mass of water:  $m_{\text{water}} = m_3 - m_1$
  - Volume of the pycnometer (at the experimental temperature):  $V = m_{\text{water}} / \rho_{\text{water}}$ , where  $\rho_{\text{water}}$  is the known density of water at that temperature.
  - Density of **Dimethylsulfamoyl chloride**:  $\rho_{\text{sample}} = m_{\text{sample}} / V$

## Workflow Visualization

The following diagram illustrates a logical workflow for the determination of the physical properties of a chemical compound like **Dimethylsulfamoyl chloride**, from initial safety assessment to final data reporting.



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Caption: Workflow for Physical Property Determination of **Dimethylsulfamoyl Chloride**.

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